

physical and chemical properties of 2,6-Dichlorophenylthiourea

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Compound of Interest

Compound Name: 2,6-Dichlorophenylthiourea

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An In-Depth Technical Guide to the Physical and Chemical Properties of **2,6-Dichlorophenylthiourea**

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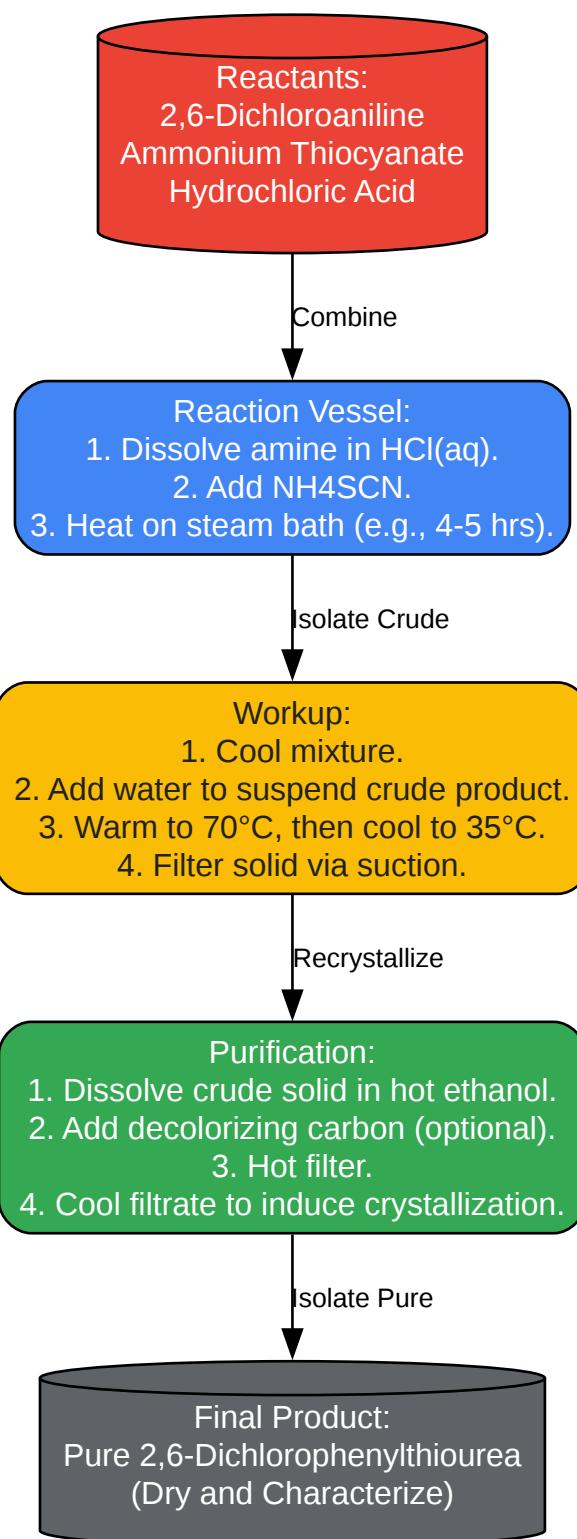
Introduction

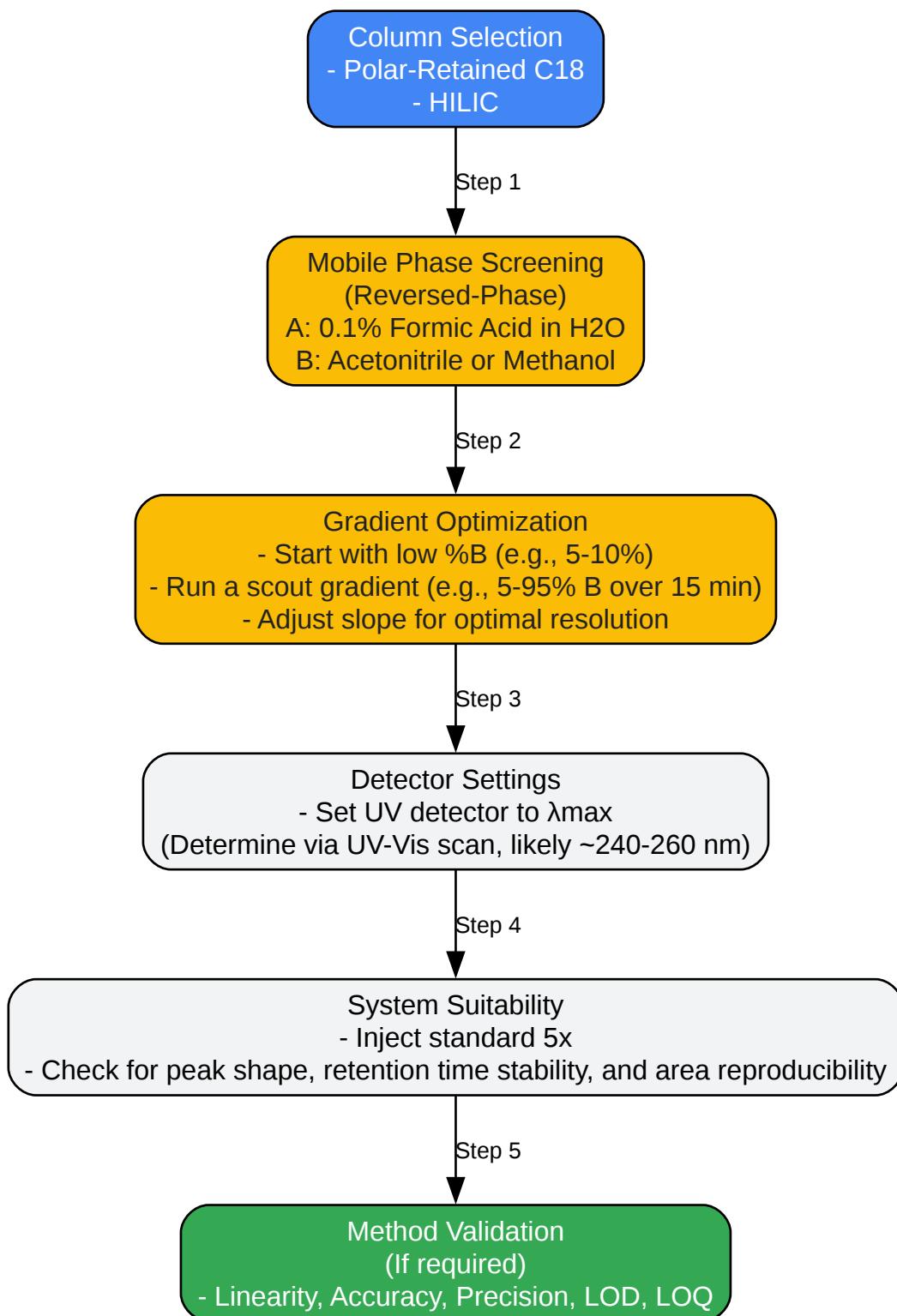
2,6-Dichlorophenylthiourea is an organosulfur compound featuring a thiourea core substituted with a 2,6-dichlorophenyl group. As a member of the diverse thiourea family, it serves as a valuable reagent in organic synthesis and a scaffold for chemical research.^{[1][2]} Thiourea derivatives are widely investigated for their broad spectrum of biological activities, including antimicrobial, antitumor, and herbicidal properties.^{[1][3]} This compound, in particular, is noted for its role as a chemical intermediate and has been studied for its potential applications in agriculture and as a plant growth regulator.^[1] This guide provides a comprehensive technical overview of its molecular structure, physicochemical properties, synthesis, reactivity, analytical characterization, and safe handling protocols, designed for researchers and professionals in chemical and pharmaceutical development.

Part 1: Molecular Structure and Identification

The foundational step in understanding any chemical entity is to establish its precise molecular identity. The structure of **2,6-Dichlorophenylthiourea** is defined by a central thiocarbonyl group (C=S) bonded to two nitrogen atoms. One nitrogen is part of a primary amine (-NH₂), while the other is substituted with a 2,6-dichlorophenyl ring. The steric hindrance and electron-

withdrawing nature of the two chlorine atoms ortho to the point of attachment significantly influence the molecule's conformation and reactivity.



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